

Comparative Analysis of the Biological Activity of Halogenated Nicotinic Acid Amide Derivatives

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Compound of Interest

Compound Name: *2-Chloro-5-iodonicotinic acid*

CAS No.: 59782-86-4

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A comprehensive review of the biological activities of amide derivatives of nicotinic acid and its halogenated analogues, presented as a comparative guide for researchers in drug discovery. Due to the absence of published data on amides derived from **2-Chloro-5-iodonicotinic acid**, this guide focuses on structurally related compounds, primarily derivatives of nicotinic acid and 2-chloronicotinic acid.

The strategic incorporation of halogen atoms into pharmacologically active scaffolds is a well-established approach in medicinal chemistry to modulate the physicochemical and biological properties of molecules. Amides of nicotinic acid (Vitamin B3) and its derivatives are known to exhibit a wide range of biological activities, including antimicrobial and anticancer effects. This guide provides a comparative overview of the reported biological activities of various amide derivatives of nicotinic acid and its halogenated analogues, summarizing key quantitative data and experimental methodologies to inform future research and development in this area.

Antimicrobial Activity of Nicotinamide Derivatives

Several studies have explored the potential of nicotinamide derivatives as antimicrobial agents against a spectrum of pathogens. A recent study detailed the synthesis and evaluation of seven

nicotinic acid hydrazides (NC 1–7) against various bacteria and fungi. The results indicated that *Pseudomonas aeruginosa* was the most susceptible microorganism, while *Candida albicans* was the least. Notably, compound NC 3 showed significant inhibition of *P. aeruginosa* and *Klebsiella pneumoniae* growth at a concentration of 0.016 mM. Another compound, NC 5, was most effective against Gram-positive bacteria at 0.03 mM.[1][2][3]

In another study, a series of twelve acylhydrazones derived from nicotinic acid and their corresponding 3-acetyl-2,5-disubstituted-1,3,4-oxadiazoline derivatives were synthesized and tested for their antimicrobial properties. Compounds 5 and 13 demonstrated very high antibacterial efficacy against Gram-positive bacteria, with Minimum Inhibitory Concentrations (MIC) as low as 1.95 µg/mL.[4] Compound 13 was also active against the methicillin-resistant *Staphylococcus aureus* (MRSA) strain ATCC 43300 with an MIC of 7.81 µg/mL.[4] Furthermore, the 1,3,4-oxadiazoline derivative 25, bearing a 5-nitrofuranyl substituent, exhibited broad-spectrum activity, including against MRSA with an MIC of 15.62 µg/mL.[4]

A separate investigation into nicotinamide derivatives as antifungal agents identified compound 16g as a potent inhibitor of *Candida albicans* SC5314, with an MIC value of 0.25 µg/mL and no significant cytotoxicity.[5][6] This compound also showed strong activity against several fluconazole-resistant *C. albicans* strains.[5][6]

Table 1: Comparative Antimicrobial Activity (MIC) of Nicotinamide Derivatives

Compound	Organism	MIC	Reference
NC 3	Pseudomonas aeruginosa	0.016 mM	[1][2][3]
NC 3	Klebsiella pneumoniae	0.016 mM	[1][2][3]
NC 5	Gram-positive bacteria	0.03 mM	[1][2][3]
Compound 5	Gram-positive bacteria	7.81 - 15.62 µg/mL	[4]
Compound 13	Gram-positive bacteria	1.95 - 15.62 µg/mL	[4]
Compound 13	S. aureus ATCC 43300 (MRSA)	7.81 µg/mL	[4]
Compound 25	B. subtilis ATCC 6633	7.81 µg/mL	[4]
Compound 25	S. aureus ATCC 6538	7.81 µg/mL	[4]
Compound 25	S. aureus ATCC 43300 (MRSA)	15.62 µg/mL	[4]
Compound 16g	Candida albicans SC5314	0.25 µg/mL	[5][6]
Compound 16g	Fluconazole-resistant C. albicans	0.125 - 1 µg/mL	[5][6]

Anticancer Activity of Nicotinic Acid Amide Derivatives

Nicotinic acid and its amides have also been investigated for their potential in cancer therapy. One study focused on the design of novel nicotinic acid-based compounds as selective inhibitors of vascular endothelial growth factor receptor-2 (VEGFR-2). Compound 5c from this series demonstrated promising VEGFR-2 inhibition with an IC₅₀ of 0.068 µM and exhibited potent cytotoxic activity against HCT-15 and PC-3 tumor cell lines, surpassing the efficacy of doxorubicin in these lines.[7]

Nicotinamide itself has been shown to potentiate the antitumor activity of cisplatin in mice with Ehrlich ascites carcinoma and sarcoma 180.[8] While nicotinamide alone did not show antitumor activity, its combination with cisplatin significantly increased the mean survival times of the mice.[8]

Table 2: Comparative Anticancer Activity (IC50) of Nicotinic Acid Derivatives

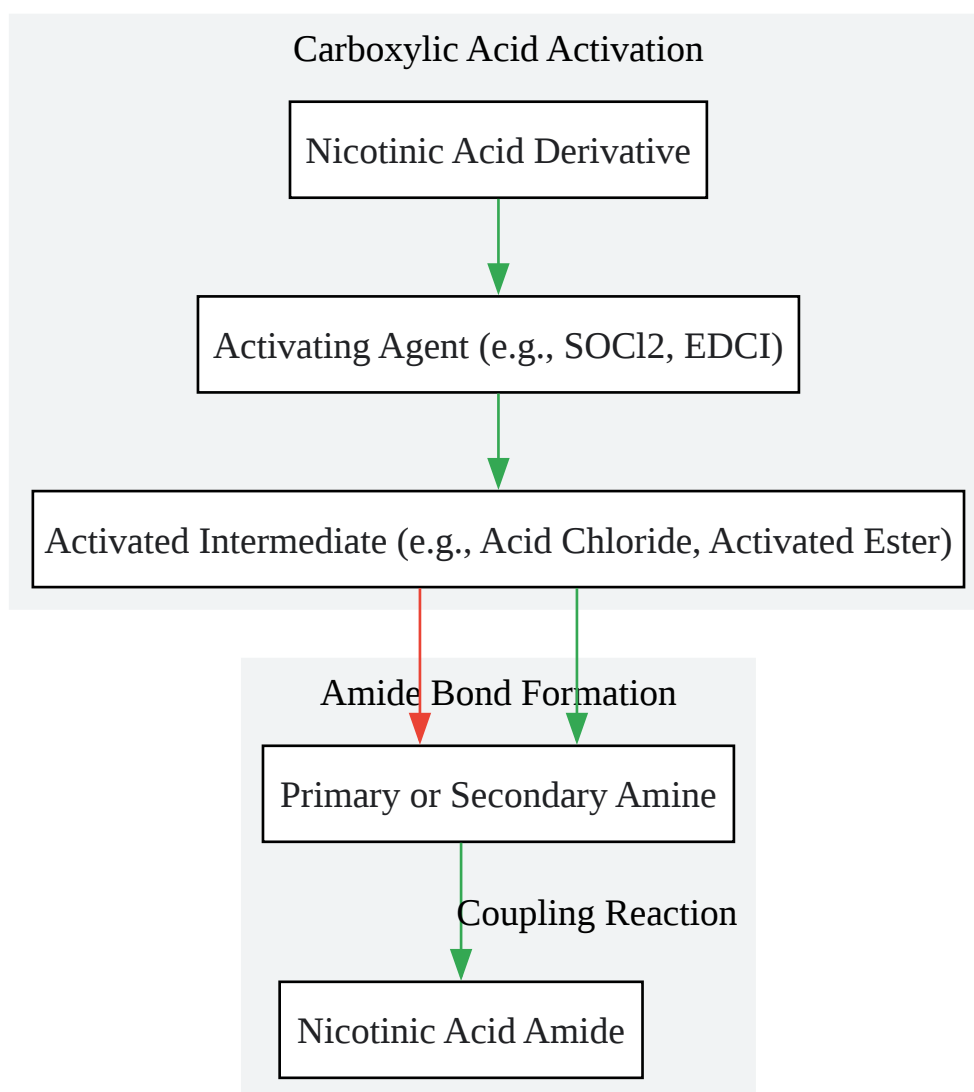
Compound	Cell Line	IC50	Target	Reference
Compound 5c	HCT-15 (Colon)	Potent	VEGFR-2	[7]
Compound 5c	PC-3 (Prostate)	Potent	VEGFR-2	[7]
-	VEGFR-2 Enzyme Assay	0.068 μ M	VEGFR-2	[7]

Experimental Protocols

General Synthesis of Nicotinic Acid Amides

A common method for the synthesis of amides involves the activation of the carboxylic acid group of nicotinic acid or its derivatives, followed by reaction with an appropriate amine.[9]

Workflow for Amide Synthesis



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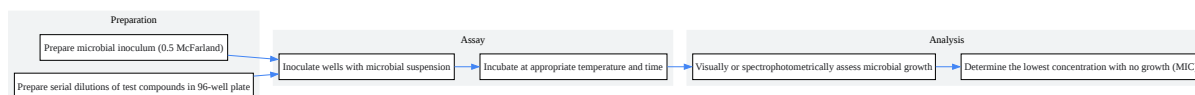
Caption: General workflow for the synthesis of nicotinic acid amides.

Antimicrobial Susceptibility Testing (Broth Microdilution Method)

The in vitro antimicrobial activity of the synthesized compounds is commonly determined using the broth microdilution method according to the guidelines of the European Committee on Antimicrobial Susceptibility Testing (EUCAST).^{[1][2][3]}

- **Preparation of Inoculum:** Bacterial or fungal strains are cultured on appropriate agar plates. Colonies are then suspended in a saline solution to achieve a turbidity equivalent to a 0.5 McFarland standard. This suspension is further diluted in the appropriate broth medium.
- **Preparation of Compounds:** The test compounds are dissolved in a suitable solvent (e.g., DMSO) and then serially diluted in the broth medium in 96-well microtiter plates.
- **Inoculation and Incubation:** The prepared microbial inoculum is added to each well containing the serially diluted compounds. The plates are incubated at an appropriate temperature (e.g., 37°C for bacteria, 28°C for fungi) for a specified period (e.g., 24-48 hours).
- **Determination of MIC:** The Minimum Inhibitory Concentration (MIC) is defined as the lowest concentration of the compound that completely inhibits the visible growth of the microorganism.

Experimental Workflow for MIC Determination



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Caption: Workflow for Minimum Inhibitory Concentration (MIC) determination.

In Vitro Anticancer Activity (MTT Assay)

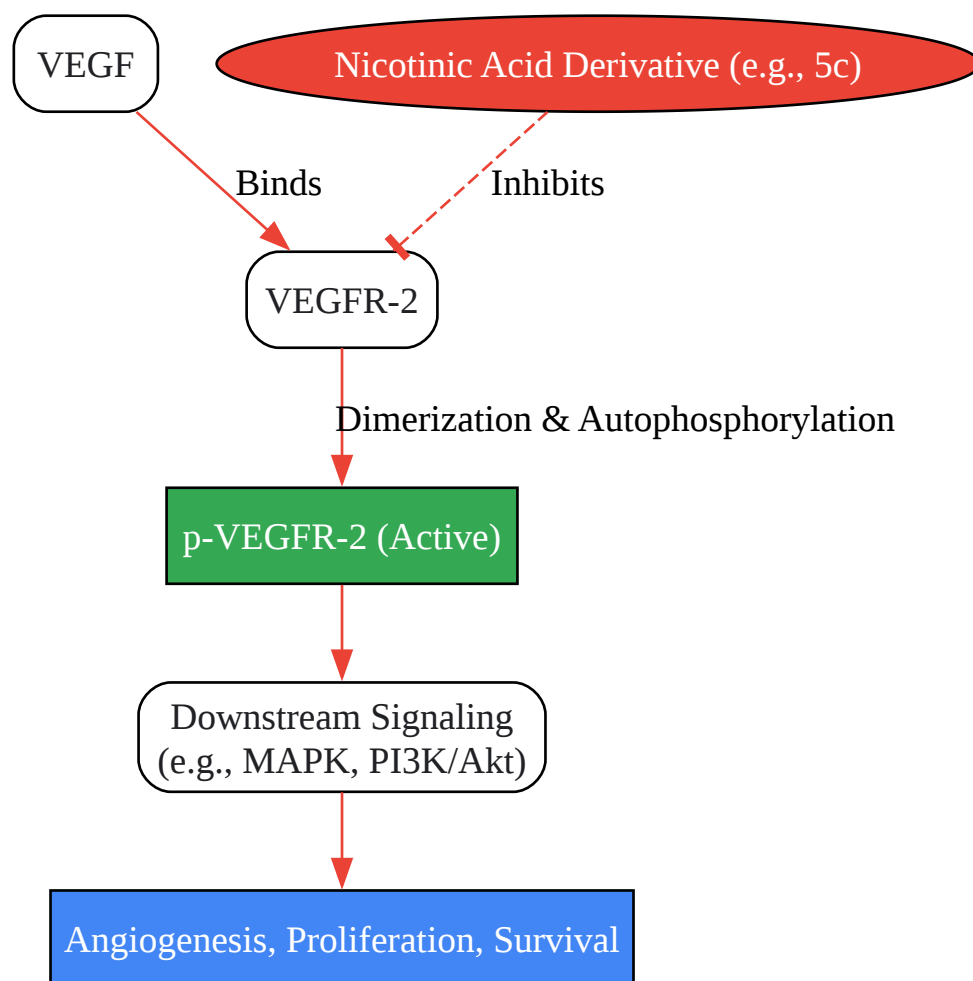
The cytotoxic effects of the compounds on cancer cell lines are frequently evaluated using the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.

- **Cell Seeding:** Cancer cells are seeded in 96-well plates at a specific density and allowed to adhere overnight.

- **Compound Treatment:** The cells are then treated with various concentrations of the test compounds and incubated for a defined period (e.g., 48 or 72 hours).
- **MTT Addition:** After the incubation period, the medium is replaced with fresh medium containing MTT solution. The plates are incubated for a few more hours, during which viable cells with active mitochondrial dehydrogenases convert the yellow MTT to purple formazan crystals.
- **Formazan Solubilization:** The formazan crystals are dissolved by adding a solubilization solution (e.g., DMSO or a detergent-based solution).
- **Absorbance Measurement:** The absorbance of the solubilized formazan is measured using a microplate reader at a specific wavelength (e.g., 570 nm). The absorbance is directly proportional to the number of viable cells.
- **IC50 Calculation:** The half-maximal inhibitory concentration (IC50) is calculated from the dose-response curves.

Signaling Pathway Context for VEGFR-2 Inhibition

The anticancer activity of some nicotinic acid derivatives has been linked to the inhibition of VEGFR-2, a key receptor tyrosine kinase involved in angiogenesis.



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Caption: Simplified VEGFR-2 signaling pathway and point of inhibition.

Conclusion

While there is a lack of specific research on the biological activity of amides derived from **2-Chloro-5-iodonicotinic acid**, the available literature on structurally related nicotinic acid amides demonstrates their significant potential as both antimicrobial and anticancer agents. The halogenation of the nicotinic acid scaffold, as seen in 2-chloronicotinic acid derivatives, is a promising strategy for enhancing biological activity. Further synthesis and screening of novel halogenated nicotinamide derivatives, including those from **2-Chloro-5-iodonicotinic acid**, are warranted to explore their therapeutic potential fully. The experimental protocols and comparative data presented in this guide offer a foundational resource for researchers to design and evaluate new compounds in this chemical class.

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